Application Note: Real-time Fluorescence Labeling of Degenerated Nerves with Bevonescein

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Compound of Interest	
Compound Name:	*Bevonescein*
Cat. No.:	*B14761940*

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Introduction

Bevonescein (also known as ALM-488) is a novel peptide-dye conjugate designed for the real-time fluorescent labeling of peripheral nerves.[1] This technology holds significant promise for surgical applications, particularly in procedures where nerves are at risk of iatrogenic injury.[2] A key advantage of **Bevonescein** is its ability to label both healthy and degenerated nerves, a critical feature for delayed nerve repair surgeries where nerve atrophy and degeneration can make identification challenging.[3]

Mechanism of Action

Bevonescein is a fluorescein-conjugated peptide that, when administered intravenously, selectively binds to the connective tissue associated with nerves.[1] Its mechanism of action is distinct from myelin-based nerve-targeting agents, as it targets the extracellular matrix of the nerve.[2][4] This is particularly advantageous for labeling degenerated nerves, which are characterized by demyelination.[4] As a result, **Bevonescein** can effectively illuminate degenerated nerve segments that would be invisible to myelin-binding dyes.[4]

Applications

- Intraoperative Nerve Visualization: **Bevonescein** can be used as a surgical adjunct to enhance the visualization of major nerves in real-time, helping to prevent inadvertent nerve

injury.[5][6]

- Identification of Degenerated Nerves: In cases of delayed peripheral nerve reconstruction, **Bevonescein** can aid surgeons in identifying degenerated and atrophied nerve stumps.[3][4]

- Fluorescence-Guided Surgery: This technology has the potential to improve the precision and safety of various surgical procedures, including head and neck surgeries.[5][7]

Quantitative Data Summary

The efficacy of **Bevonescein** in labeling degenerated nerves has been demonstrated in preclinical studies. The signal-to-background ratio (SBR) is a key metric used to quantify the visibility of the fluorescently labeled nerve against the surrounding tissue.

Study Type	Nerve Type	Imaging Modality	Mean Signal-to-Background Ratio (SBR)	Reference
Murine Facial Nerve Transection	Degenerated Nerves	White Light Reflectance (WLR)	1.08 (SD: 0.07)	[3]
Fluorescence Imaging (FL) with Bevonescein			2.11 (SD: 0.31)	[3]
Murine Chronic Facial Nerve Transection	Degenerated Nerves	Bevonescein	3.31 ± 1.11	[4]
Oxazine-4 (myelin-binding dye)			1.27 ± 0.54	[4]
Autonomic Nerves		Bevonescein	1.77 ± 0.65	[4]
Oxazine-4			1.11 ± 0.14	[4]
Phase 1 Clinical Trial (Head and Neck Surgery)	Intact Nerves	White Light	1.3 ± 0.2	[8]
Bevonescein (500 mg dose)			2.1 ± 0.8	[8]

Experimental Protocols

In Vivo Fluorescence Labeling of Degenerated Nerves in a Murine Model

This protocol is based on studies investigating the efficacy of **Bevonescein** in labeling degenerated facial nerves in mice.[3][4]

1. Animal Model and Surgical Procedure:

- Animal Model: Wild-type mice are used for this procedure.[3][4]

- Nerve Injury Model: To induce nerve degeneration, a transection of the marginal mandibular branch of the facial nerve is performed.[4] The nerve is allowed to degenerate for a period of 9 to 12 weeks, or even up to five months.[3][4]

2. **Bevonescein** Administration:

- Dosage: **Bevonescein** (ALM-488) is administered via intravenous infusion. A typical dose used in murine models is 900 nmol.[1]

- Timing: The infusion is performed prior to the surgical exploration and imaging session. An observation period of approximately 90 minutes is allowed post-infusion for the agent to circulate and bind to the nerve tissue.[1]
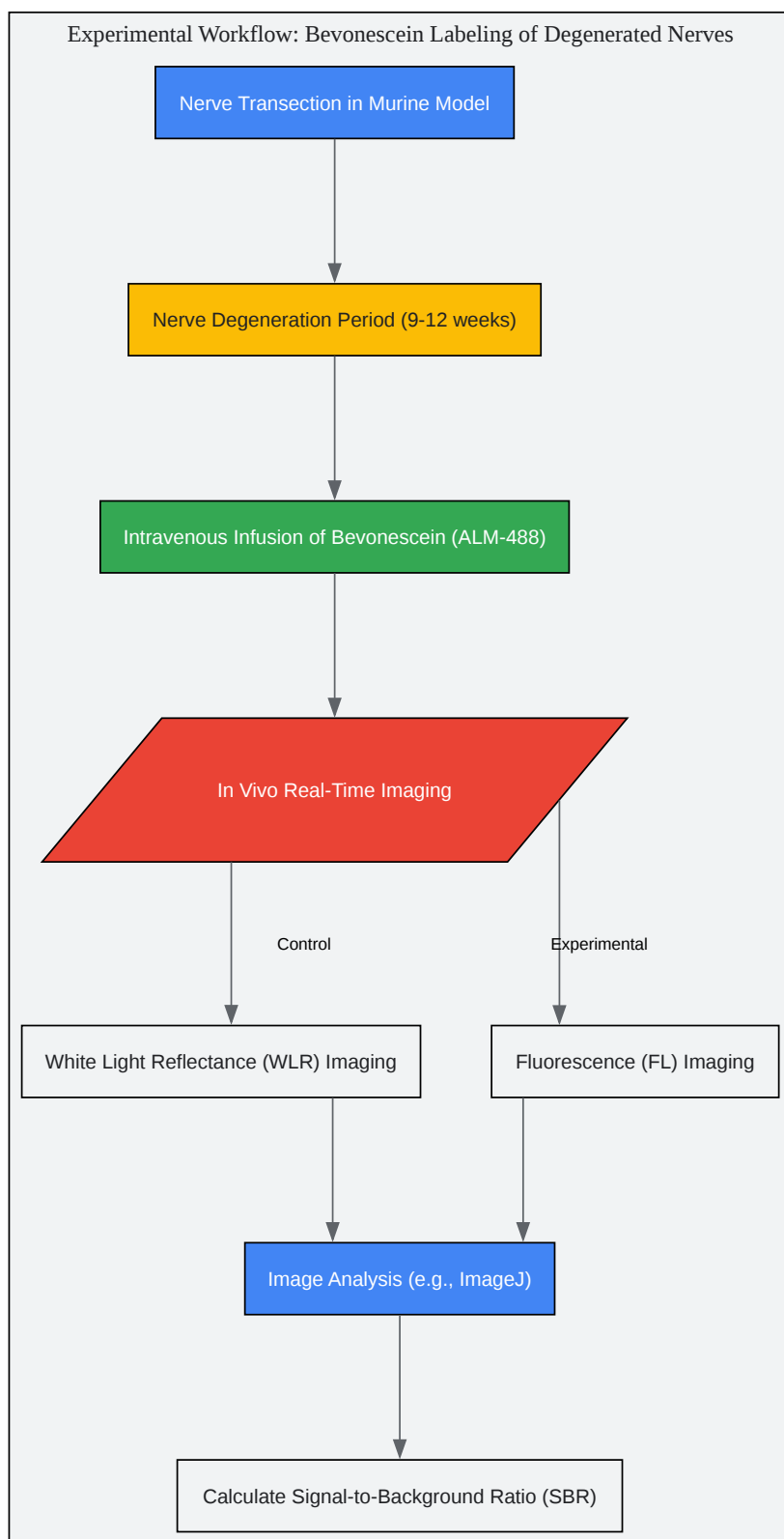
3. In Vivo Fluorescence Imaging:

- Imaging System: A surgical microscope equipped for fluorescence imaging is used. For example, the Zeiss Tivato surgical microscope with a Yellow 560 filter.[7]

- Procedure:

  - The mice are anesthetized and the surgical site is re-exposed.

  - The area of the transected and degenerated nerve is explored.

  - Imaging is performed under both standard white light reflectance (WLR) and fluorescence imaging (FL) modes.[3]

4. Image Analysis and Quantification:

- Software: Image analysis software such as ImageJ is used for quantitative analysis.[3]

- Signal-to-Background Ratio (SBR) Calculation:

  - The mean gray value of the nerve segment is measured under both WLR and FL.

  - The mean gray value of adjacent non-nerve soft tissue is also measured.
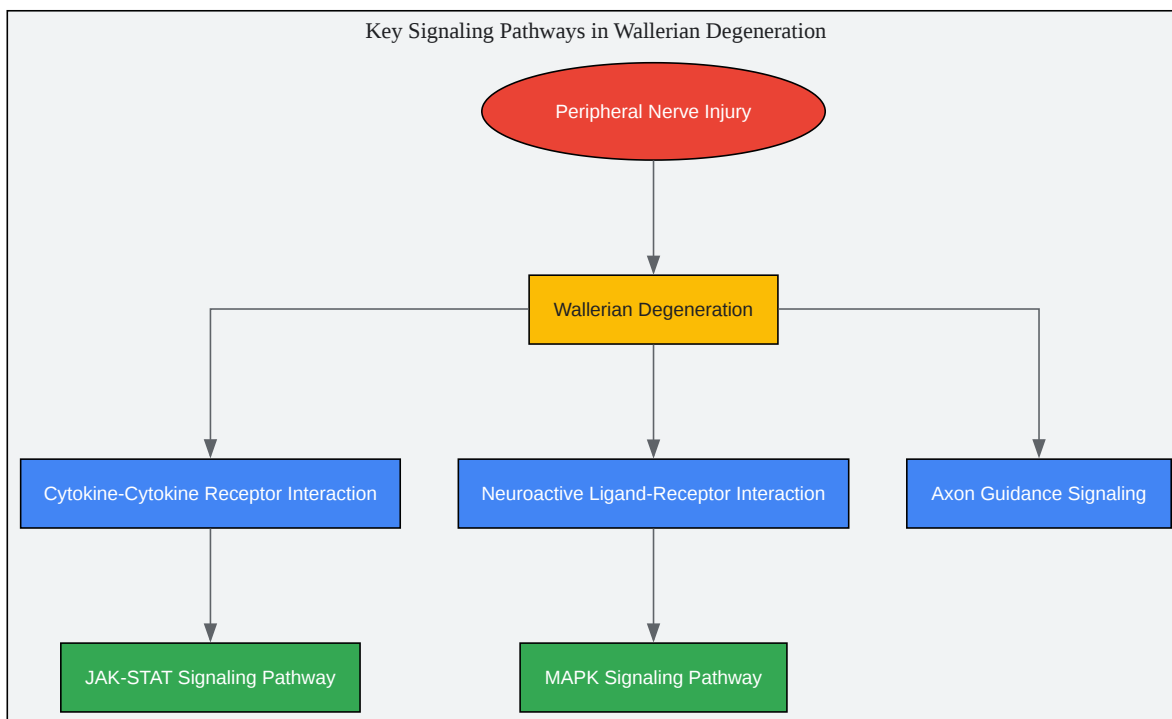
- The SBR is calculated by dividing the mean gray value of the nerve by the mean gray value of the background tissue.[4]

Diagrams

Experimental Workflow: Bevonescein Labeling of Degenerated Nerves

Nerve Transection in Murine Model

Nerve Degeneration Period (9-12 weeks)

Intravenous Infusion of Bevonescein (ALM-488)

In Vivo Real-Time Imaging

Control

Experimental

White Light Reflectance (WLR) Imaging

Fluorescence (FL) Imaging

Image Analysis (e.g., ImageJ)

Calculate Signal-to-Background Ratio (SBR)

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Caption: Experimental workflow for **Bevonescein** labeling.

Caption: Signaling pathways in nerve degeneration.

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